

An In-depth Technical Guide to 2-Bromo-4-hydroxybenzoic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Bromo-4-hydroxybenzoic acid

Cat. No.: B1284041

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Bromo-4-hydroxybenzoic acid**, a key chemical intermediate with applications in pharmaceutical research and development. This document details its commercial availability, physicochemical properties, and outlines a potential synthetic pathway.

Commercial Availability

2-Bromo-4-hydroxybenzoic acid (CAS No. 28547-28-6) is readily available from a variety of chemical suppliers. It is typically offered in research quantities with purities of 95% or higher.

Table 1: Commercial Supplier Information for **2-Bromo-4-hydroxybenzoic Acid**

Supplier	Purity	Available Quantities
Sigma-Aldrich	≥95%	Gram quantities
Cenmed	Information not specified	Inquire for details
BLD Pharm	Information not specified	Inquire for details
LGC Standards	Information not specified	Inquire for details

Pricing and bulk availability are generally available upon request from the respective suppliers. It is recommended to contact them directly for the most current information.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **2-Bromo-4-hydroxybenzoic acid** is essential for its effective use in research and synthesis.

Table 2: Physicochemical Properties of **2-Bromo-4-hydroxybenzoic Acid**

Property	Value	Source
CAS Number	28547-28-6	PubChem
Molecular Formula	C ₇ H ₅ BrO ₃	PubChem
Molecular Weight	217.02 g/mol	PubChem
IUPAC Name	2-Bromo-4-hydroxybenzoic acid	PubChem
Boiling Point	206-208 °C	Sigma-Aldrich[1]
Physical Form	Solid	Sigma-Aldrich[1]
Purity	≥95%	Sigma-Aldrich[1]
Storage Temperature	Ambient Temperature	Sigma-Aldrich[1]

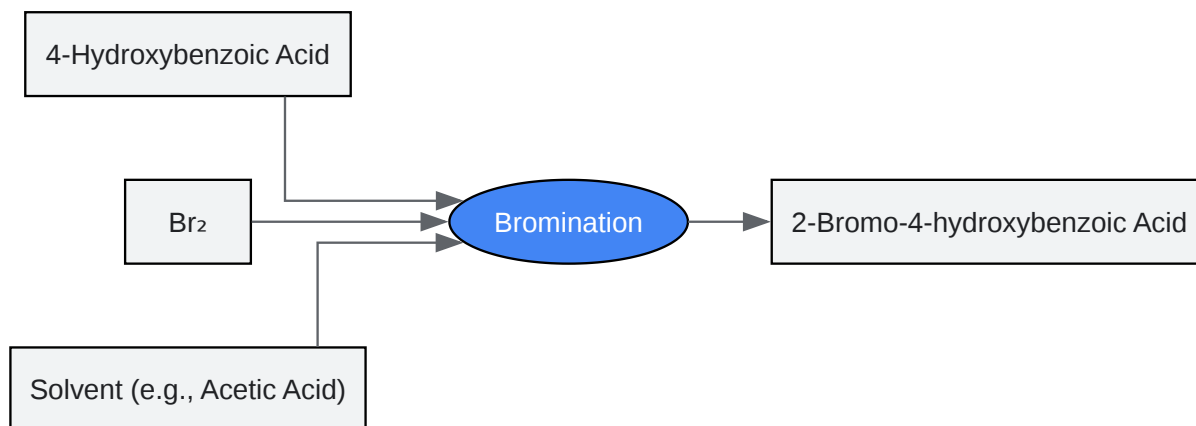
Note: Specific melting point and solubility data for **2-Bromo-4-hydroxybenzoic acid** are not consistently reported and may be confounded with its isomers. Experimental determination is recommended for precise values.

Synthesis Methodology

While a specific, detailed experimental protocol for the synthesis of **2-Bromo-4-hydroxybenzoic acid** is not readily available in the searched literature, a general approach can be inferred from the synthesis of related brominated hydroxybenzoic acids. A potential synthetic route involves the direct bromination of 4-hydroxybenzoic acid. The following is a generalized, hypothetical protocol based on established chemical principles.

Disclaimer: This is a theoretical protocol and has not been experimentally validated. Appropriate safety precautions and laboratory procedures should be followed.

Reaction Scheme:



[Click to download full resolution via product page](#)

Figure 1: Hypothetical synthesis of **2-Bromo-4-hydroxybenzoic acid**.

Experimental Protocol:

Materials:

- 4-Hydroxybenzoic acid
- Bromine
- Glacial acetic acid (or other suitable solvent)
- Sodium bisulfite solution (for quenching)
- Distilled water
- Appropriate glassware and stirring apparatus
- Fume hood

Procedure:

- **Dissolution:** Dissolve 4-hydroxybenzoic acid in a suitable solvent, such as glacial acetic acid, in a reaction vessel equipped with a stirrer.
- **Bromination:** Slowly add a stoichiometric amount of bromine to the solution at a controlled temperature. The reaction may be exothermic, and cooling may be necessary.
- **Reaction Monitoring:** Monitor the progress of the reaction using an appropriate analytical technique, such as Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, quench any excess bromine by the dropwise addition of a sodium bisulfite solution until the characteristic bromine color disappears.
- **Precipitation and Isolation:** Precipitate the crude product by adding the reaction mixture to cold water. Collect the solid product by filtration.
- **Purification:** Purify the crude **2-Bromo-4-hydroxybenzoic acid** by recrystallization from a suitable solvent or by column chromatography.
- **Characterization:** Confirm the identity and purity of the final product using analytical techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

Applications in Research and Drug Development

While specific signaling pathways and in-vitro assays for **2-Bromo-4-hydroxybenzoic acid** were not identified in the conducted search, its structural similarity to other substituted benzoic acids suggests its potential as a building block in the synthesis of novel pharmaceutical compounds. Substituted benzoic acids are a common motif in drug discovery and are known to exhibit a wide range of biological activities.

Further research is warranted to explore the specific biological effects and potential therapeutic applications of **2-Bromo-4-hydroxybenzoic acid** and its derivatives.

Safety Information

It is crucial to handle **2-Bromo-4-hydroxybenzoic acid** with appropriate safety precautions.

Table 3: GHS Hazard Information for **2-Bromo-4-hydroxybenzoic Acid**

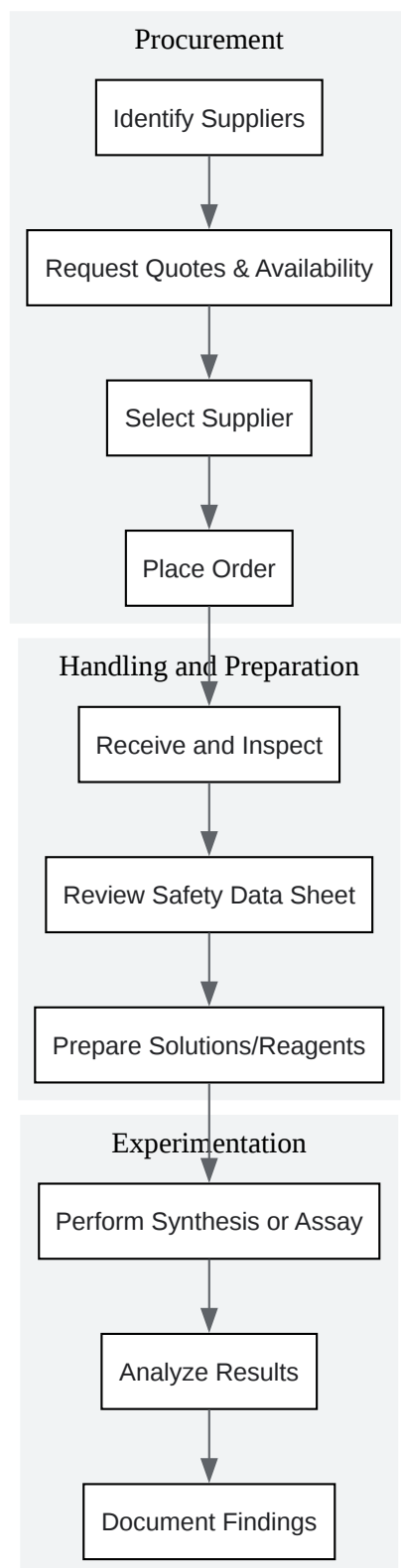
Hazard Statement	Description
H315	Causes skin irritation
H319	Causes serious eye irritation
H335	May cause respiratory irritation

Source: Sigma-Aldrich^[1]

Always consult the Safety Data Sheet (SDS) provided by the supplier for complete and detailed safety information before handling this compound. Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat, should be worn at all times. All work should be conducted in a well-ventilated fume hood.

Logical Workflow for Procurement and Use

The following diagram illustrates a logical workflow for researchers and developers from procurement to experimental use of **2-Bromo-4-hydroxybenzoic acid**.



[Click to download full resolution via product page](#)

Figure 2: General workflow for using **2-Bromo-4-hydroxybenzoic acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Bromo-4-hydroxybenzoic acid | 28547-28-6 [sigmaaldrich.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Bromo-4-hydroxybenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1284041#commercial-availability-of-2-bromo-4-hydroxybenzoic-acid]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com